

Personal protective equipment for handling Halazone

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Essential Safety and Handling Guide for Halazone

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Halazone**, including personal protective equipment (PPE) recommendations, procedural guidance for safe handling, and disposal plans.

Key Safety Information and Data

Proper handling of **Halazone** requires an understanding of its physical and chemical properties. The following table summarizes key quantitative data for quick reference.



Parameter	Value	Source
Chemical Name	p-(Dichlorosulfamoyl)benzoic acid	[1]
CAS Number	80-13-7	[2]
Molecular Formula	C7H5Cl2NO4S	[2]
Molecular Weight	270.09 g/mol	[3]
Melting Point	136°C (lit.) or 213°C (decomposes)	[2][4]
Solubility	Slightly soluble in water; soluble in alcohol, glacial acetic acid, and alkali solutions.	[4]
Permissible Exposure Limit (PEL)	Not established by OSHA.	[4]
Threshold Limit Value (TLV)	Not recommended by ACGIH.	[4]

Personal Protective Equipment (PPE)

When handling **Halazone**, especially in its powdered form, a comprehensive suite of personal protective equipment is crucial to minimize exposure and ensure safety.

Eye Protection:

Wear splash goggles to protect against dust and potential splashes.[1][3]

Skin Protection:

- Wear a lab coat or a disposable laboratory suit (e.g., Tyvek®).[1][3][4]
- Use chemically impermeable gloves. It is recommended to wear two pairs of dissimilar
 protective gloves when handling the neat chemical.[2][4] Always inspect gloves before use
 and wash hands thoroughly after handling.[2]



Respiratory Protection:

• In case of insufficient ventilation or when weighing and diluting the neat chemical, use a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter.[1][4][5] A dust respirator is also recommended.[1][3]

Experimental Protocol: Safe Handling of Halazone

Following a strict protocol for handling **Halazone** is essential to prevent contamination and exposure.

- 1. Preparation and Weighing:
- Handle Halazone in a well-ventilated area, preferably within a fume hood, to minimize inhalation of dust.[1][2]
- Use non-sparking tools to prevent ignition sources.
- When weighing, do so carefully to avoid generating dust.
- 2. Dissolving and Use:
- When dissolving Halazone, be aware that it hydrolyzes in water to release hypochlorous acid and chlorine gas.[4][6]
- Use appropriate glassware and ensure it is clean and dry before use to prevent unwanted reactions.
- Solutions of Halazone are unstable and lose chlorine rapidly.[4] Prepare solutions fresh for each use.
- 3. Storage:
- Store **Halazone** in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Protect the chemical from exposure to light.[5]
- Store it away from incompatible materials such as oxidizing agents and foodstuffs.[1][2]







4. Disposal:

- Dispose of unused **Halazone** by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2]
- Do not discharge Halazone or its solutions into sewer systems.[2]
- Contaminated packaging should be triple-rinsed (or equivalent) and can then be offered for recycling, reconditioning, or disposed of in a sanitary landfill after being punctured to prevent reuse.[2]

Emergency Procedures

Spill Response:

In the event of a **Halazone** spill, follow these steps to ensure safe cleanup.





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Caption: Workflow for handling a Halazone spill.



First Aid:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Consult a doctor if irritation occurs.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

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